

# Amfenac-d5 safety data sheet and handling precautions

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## Compound of Interest

Compound Name: Amfenac-d5

Cat. No.: B12388588

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## Amfenac-d5: A Technical Guide to Safety and Handling

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Amfenac-d5** is not publicly available. This guide has been compiled from publicly accessible data for **Amfenac-d5** and its non-deuterated analogue, Amfenac sodium, supplemented with general principles of laboratory safety. The information provided herein should be used as a guide and not as a substitute for a formal risk assessment conducted by qualified professionals.

## Chemical Identity

**Amfenac-d5** is the deuterated form of Amfenac, a non-steroidal anti-inflammatory drug (NSAID). Stable isotope-labeled compounds like **Amfenac-d5** are primarily used as internal standards in analytical and research applications.

| Identifier        | Information   |
|-------------------|---|
| Chemical Name     | 2-Amino-3-(benzoyl-d5)benzeneacetic Acid<br>Sodium Salt           |
| Synonyms          | Amfenac-d5 Sodium Salt, [2-Amino-3-(benzoyl-d5)phenyl]acetic Acid |
| Molecular Formula | C <sub>15</sub> H <sub>7</sub> D <sub>5</sub> NNaO <sub>3</sub>   |
| Molecular Weight  | 282.29 g/mol  |
| Parent Drug       | Amfenac   |

## Hazard Identification (Inferred)

The specific hazards of **Amfenac-d5** have not been fully characterized. The following potential hazards are inferred from its parent compound, Amfenac, and the general toxicological profile of NSAIDs.

| Hazard Category           | Potential Hazard   |
|---------------------------|--|
| Acute Toxicity (Oral)     | Based on data for Amfenac sodium, it may be harmful if swallowed.  |
| Skin Corrosion/Irritation | May cause skin irritation upon prolonged or repeated contact.  |
| Eye Damage/Irritation     | May cause eye irritation.  |
| Target Organ Toxicity     | Prolonged or repeated exposure may cause damage to the gastrointestinal tract, kidneys, and liver, which is a known risk for NSAIDs. |

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Amfenac-d5** and ensure the safety of laboratory personnel.

| Aspect   | Precaution  |
|----------|---|
| Storage  | Store in a tightly sealed container in a cool, dry, and dark place. Recommended storage temperatures are -20°C for long-term storage (up to 1 year) and 2-8°C for short-term storage. <a href="#">[1]</a>   |
| Handling | Use in a well-ventilated area or under a fume hood. Avoid inhalation of dust. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE). |
| Hygiene  | Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the compound is handled.   |

## First-Aid Measures (General Guidance)

In the absence of specific data for **Amfenac-d5**, the following general first-aid measures for chemical exposure should be followed.

| Exposure Route | First-Aid Measure  |
|----------------|--|
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.       |
| Skin Contact   | Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.                         |
| Inhalation     | Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. |
| Ingestion      | Do not induce vomiting. Wash out the mouth with water. Seek immediate medical attention.   |

## Toxicological Data (Amfenac Sodium)

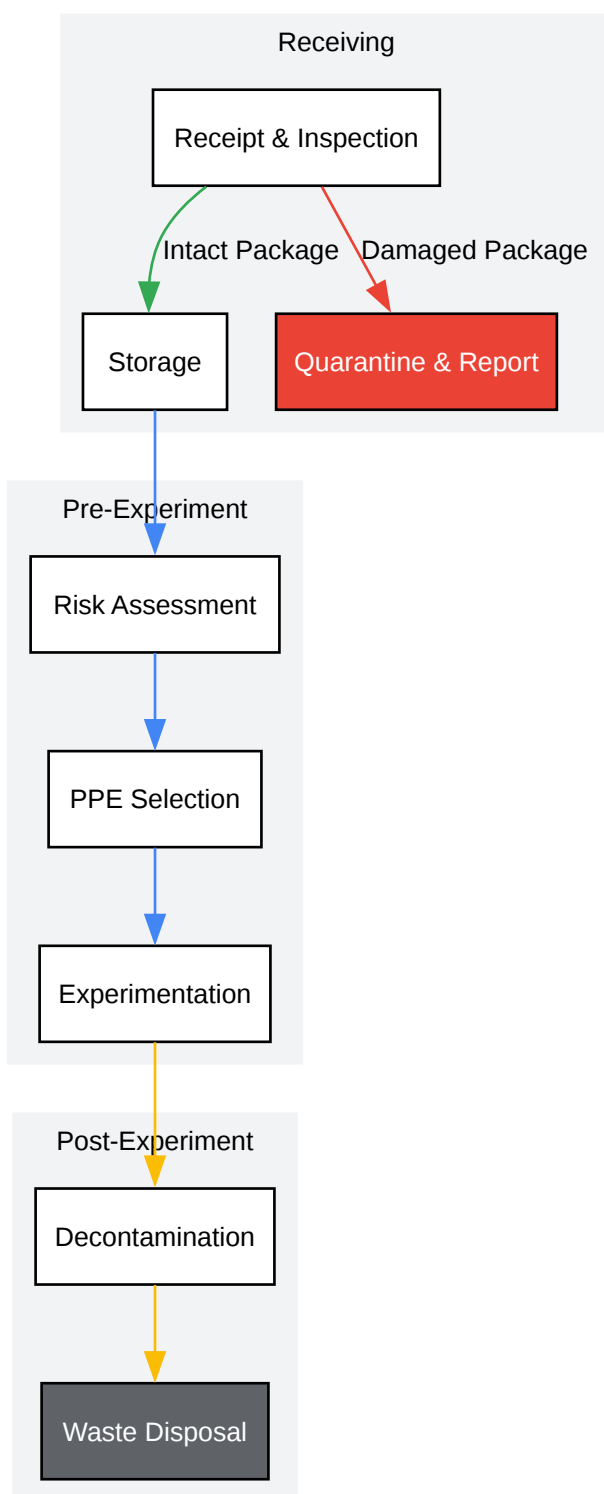
The following toxicological data is for the non-deuterated form, Amfenac sodium, and should be considered indicative for **Amfenac-d5**. The primary mechanism of toxicity for Amfenac is the inhibition of cyclooxygenase (COX) enzymes, which can lead to gastrointestinal and renal adverse effects.

| Parameter | Value      | Species     | Route of Administration |
|-----------|------------|-------------|-------------------------|
| LD50      | 1190 mg/kg | Male Mice   | Oral                    |
| LD50      | 1450 mg/kg | Female Mice | Oral                    |
| LD50      | 580 mg/kg  | Male Mice   | Subcutaneous            |
| LD50      | 625 mg/kg  | Female Mice | Subcutaneous            |
| LD50      | 540 mg/kg  | Male Mice   | Intramuscular           |
| LD50      | 610 mg/kg  | Female Mice | Intramuscular           |
| LD50      | 550 mg/kg  | Male Mice   | Intravenous             |
| LD50      | 630 mg/kg  | Female Mice | Intravenous             |
| LD50      | 790 mg/kg  | Male Mice   | Intraperitoneal         |
| LD50      | 710 mg/kg  | Female Mice | Intraperitoneal         |

## Experimental Protocols and Visualizations

As no specific experimental protocols for the safety assessment of **Amfenac-d5** are available, a generalized workflow for the safe handling of chemical compounds in a research setting is provided below.

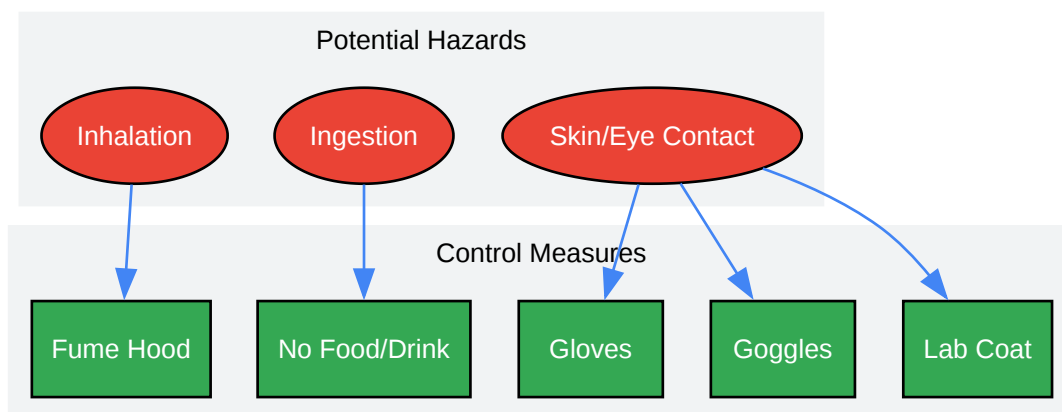
## Safe Handling Workflow



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Caption: A generalized workflow for the safe handling of a chemical compound.

## Hazard and Control Relationships



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## References

- 1. [pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- 2. [gz-supplies.com](https://gz-supplies.com) [gz-supplies.com]
- 3. Ten Tips for Handling Hazardous Chemicals in a Lab | Lab Manager [labmanager.com]
- 4. [artsci.usu.edu](https://artsci.usu.edu) [artsci.usu.edu]
- 5. [saffronchemicals.com](https://saffronchemicals.com) [saffronchemicals.com]
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